

1,3-Dimethylcyclopentanol: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 1,3-Dimethylcyclopentanol

Cat. No.: B094075

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Disclaimer: This document provides a summary of available health and safety information for **1,3-Dimethylcyclopentanol**. It is intended for use by qualified individuals trained in handling chemical substances. All users should conduct their own risk assessments and consult original safety data sheets (SDS) before use. Information on the toxicological properties of **1,3-Dimethylcyclopentanol** is limited, and this guide relies in part on data from structurally related compounds.

Introduction

1,3-Dimethylcyclopentanol (CAS No. 19550-46-0) is a cyclic alcohol. This guide provides a comprehensive overview of its known health and safety information, intended for researchers, scientists, and drug development professionals. Due to a notable lack of specific toxicological data for this compound, a cautious approach is warranted, and information from analogous substances is used to infer potential hazards.

Physicochemical Properties

Understanding the physical and chemical properties of a substance is the first step in a comprehensive safety assessment. These properties influence its behavior, potential for exposure, and appropriate handling procedures.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	[1][2]
Molecular Weight	114.19 g/mol	[1]
Appearance	Colorless liquid	[3]
Boiling Point	150.5 °C at 760 mmHg	[1]
Flash Point	54.4 °C	[1]
Density	0.92 g/cm ³	[1]
Vapor Pressure	1.45 mmHg at 25°C	[1]
LogP (Octanol/Water Partition Coefficient)	1.557	[1]

Toxicological Data

Direct and quantitative toxicological data for **1,3-Dimethylcyclopentanol** is largely unavailable in the public domain. The information below is based on general classifications for similar solvents and should be interpreted with caution.

Endpoint	Data	Classification/Interpretation	Source
Acute Oral Toxicity	No data available	-	
Acute Dermal Toxicity	No data available	-	
Acute Inhalation Toxicity	No data available	Potential for central nervous system depression based on solvent class.	
Skin Corrosion/Irritation	No data available	May cause skin irritation upon prolonged or repeated contact, similar to other alcohols.	
Eye Damage/Irritation	No data available	May cause eye irritation.	
Respiratory or Skin Sensitization	No data available	-	
Germ Cell Mutagenicity	No data available	-	
Carcinogenicity	No data available	-	
Reproductive Toxicity	No data available	-	
Specific Target Organ Toxicity (Single Exposure)	No data available	May cause drowsiness or dizziness.	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	-	
Aspiration Hazard	No data available	-	
Neurotoxicity	Classified as a neurotoxin.	Associated with "acute solvent	

syndrome".

Hazard Identification and Classification

While a comprehensive GHS classification is not available, based on its physical properties (flash point) and the hazards of similar cyclic alcohols, **1,3-Dimethylcyclopentanol** should be handled as a flammable liquid. Inhalation of vapors may cause central nervous system effects such as dizziness and drowsiness.

Experimental Protocols

As no specific experimental safety studies for **1,3-Dimethylcyclopentanol** were found, this section outlines a generalized workflow for the safety assessment of a novel chemical substance, which would be applicable in generating the necessary data.

Chemical Safety Assessment Workflow



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Caption: A logical workflow for the health and safety assessment of a chemical.

Handling and Storage

Given the limited data, stringent safety precautions are recommended.

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.

First Aid Measures

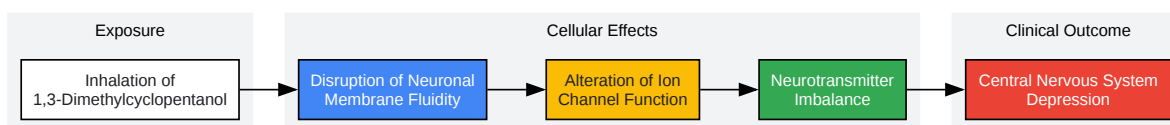
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Remove contaminated clothing. Wash skin thoroughly with soap and water. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Signaling Pathways in Toxicity (Hypothetical)

While no specific signaling pathways have been elucidated for **1,3-Dimethylcyclopentanol**, the diagram below illustrates a generalized pathway for solvent-induced neurotoxicity, a potential concern for this class of compounds.



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Caption: A generalized pathway for solvent-induced neurotoxicity.

Conclusion

The available data on **1,3-Dimethylcyclopentanol** is insufficient to perform a complete health and safety assessment. It should be treated as a flammable liquid with the potential for neurotoxic effects and skin and eye irritation. The absence of comprehensive toxicological data necessitates the use of stringent safety protocols and engineering controls to minimize exposure. Further experimental studies following established protocols are required to fully characterize the hazard profile of this compound.

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